

Propyl Nicotinate: Molecular Weight and Formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propyl nicotinate*

Cat. No.: *B1678748*

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Propyl nicotinate, also known as nicotinic acid propyl ester, is a chemical compound with the molecular formula C₉H₁₁NO₂.^{[1][2][3][4][5]} Its molecular weight is approximately 165.19 g/mol.

Chemical Properties

A summary of the key chemical identifiers and properties for **propyl nicotinate** is provided in the table below.

Property	Value
Molecular Formula	C ₉ H ₁₁ NO ₂
Molecular Weight	165.19 g/mol
CAS Registry Number	7681-15-4
Synonyms	Nicotinic acid propyl ester, Pyridine-3-carboxylic acid propyl ester

Structural Information

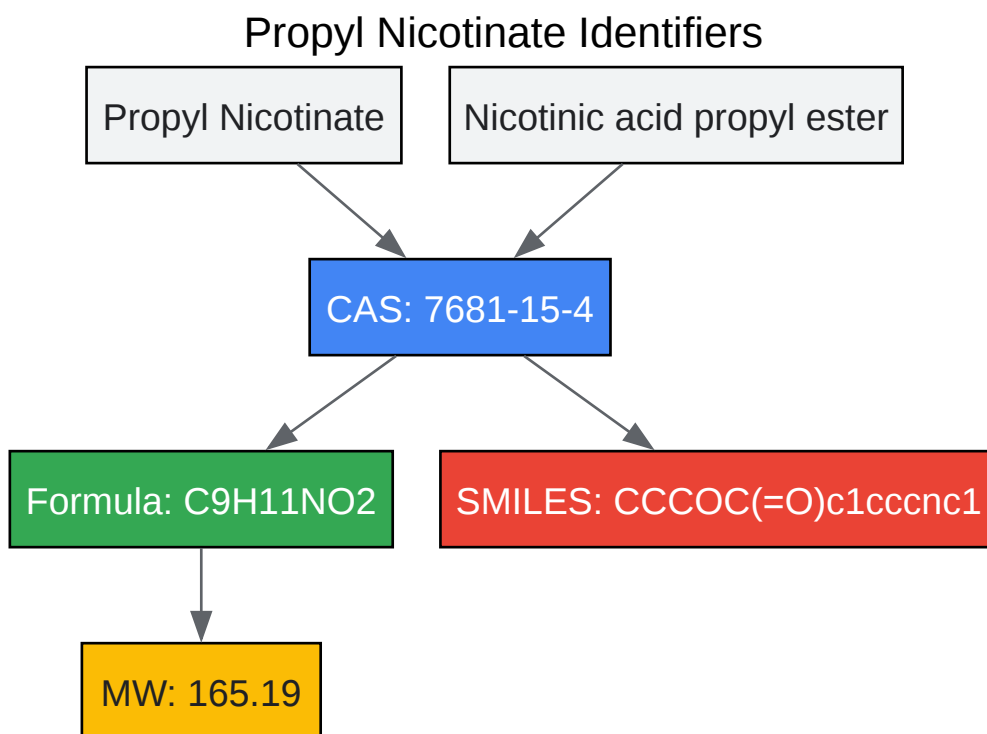
The structure of **propyl nicotinate** consists of a pyridine ring substituted with a propoxycarbonyl group at the 3-position.

- SMILES: CCCOC(=O)c1cccnc1

- InChIKey: CLAOCVWIKGTOP-UHFFFAOYSA-N

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the different identifiers for **propyl nicotinate**. The chemical name and its synonyms all point to the same unique chemical structure, which is definitively represented by its CAS Registry Number, molecular formula, SMILES, and InChIKey.



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Caption: Relationship of **Propyl Nicotinate** Identifiers.

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